

# An In-depth Technical Guide to the Physical Properties of Ethylene Glycol-d6

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## Compound of Interest

Compound Name: Ethylene Glycol-d6

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This guide provides a comprehensive overview of the key physical properties of **Ethylene Glycol-d6** (deuterated ethylene glycol), a crucial solvent in nuclear magnetic resonance (NMR) spectroscopy and other research applications. The information is presented to assist in experimental design, quality control, and the interpretation of analytical data.

## Core Physical and Chemical Properties

**Ethylene Glycol-d6**, with the chemical formula  $C_2D_6O_2$ , is the deuterated analogue of ethylene glycol. Its physical characteristics are similar to its non-deuterated counterpart but with distinct differences owing to the substitution of hydrogen with deuterium.

## Quantitative Data Summary

The following tables summarize the key physical properties of **Ethylene Glycol-d6**, compiled from various chemical suppliers and databases.

Property	Value	Reference Temperature
Molecular Weight	68.10 g/mol	N/A
Density	1.220 g/mL	25 °C
Boiling Point	196-198 °C	760 mmHg
Melting Point	-13 °C	N/A
Refractive Index (nD)	1.431	20 °C
Vapor Pressure	0.08 mmHg	Not Specified
Vapor Density	2.1 (vs. air)	Not Specified
Flash Point	110 °C (closed cup)	N/A

Quality & Purity Metrics	Value	Notes
Isotopic Purity	≥ 98 atom % D	Routinely monitored for quality control.
Chemical Purity	≥ 99% (CP)	Assessed by methods such as gas chromatography.
Water Content	Varies by grade	Typically measured by Karl Fischer titration.

## Experimental Protocols for Property Determination

The accurate determination of the physical properties of **Ethylene Glycol-d6** is essential for its application, particularly in sensitive techniques like NMR. The following sections detail the principles and methodologies for key experimental procedures, largely based on established standards such as those from ASTM International.

### Density Measurement

The density of **Ethylene Glycol-d6** is typically determined using a pycnometer or a digital density meter, following principles outlined in methods similar to ASTM D891.

Principle: The method relies on measuring the mass of a precise volume of the liquid.

Methodology:

- A clean, dry pycnometer of a known volume is weighed.
- The pycnometer is filled with **Ethylene Glycol-d6**, ensuring no air bubbles are present.
- The filled pycnometer is brought to a constant temperature (e.g., 25 °C) in a water bath.
- The exterior of the pycnometer is carefully dried, and it is weighed again.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Boiling Point (Distillation Range) Determination

The boiling point, more accurately the distillation range, is determined using methods analogous to ASTM D1078.

Principle: This method measures the temperature range over which a liquid boils, from the initial boiling point to the dry point.

Methodology:

- A specified volume of **Ethylene Glycol-d6** is placed in a distillation flask.
- The flask is connected to a condenser and a receiving graduate. A calibrated thermometer is positioned to measure the vapor temperature.
- The flask is heated, and the temperature is recorded when the first drop of condensate falls from the condenser (initial boiling point).
- Heating is continued, and the temperature is recorded when the last of the liquid evaporates from the bottom of the flask (dry point).

## Melting Point Determination

The melting point of deuterated compounds can be determined with high precision using Differential Scanning Calorimetry (DSC).

Principle: DSC measures the difference in heat flow between the sample and a reference as a function of temperature. A phase transition, such as melting, results in an endothermic peak.

Methodology:

- A small, accurately weighed sample of **Ethylene Glycol-d6** is hermetically sealed in an aluminum pan.
- An empty, sealed pan is used as a reference.
- The sample and reference are placed in the DSC instrument.
- A temperature program is initiated, typically involving cooling the sample to below its expected melting point and then heating at a constant rate (e.g., 2 °C/min).
- The onset temperature of the melting peak is taken as the melting point.[\[1\]](#)

## Refractive Index Measurement

The refractive index is a measure of how light bends as it passes through the liquid and is a good indicator of purity. The measurement can be performed using an Abbe refractometer, following principles similar to ASTM D1218.[\[2\]](#)[\[3\]](#)

Principle: The method is based on the measurement of the critical angle of total reflection of a monochromatic light source (typically the sodium D-line at 589.3 nm).[\[2\]](#)

Methodology:

- The prisms of the Abbe refractometer are cleaned and calibrated with a standard of known refractive index.[\[2\]](#)[\[4\]](#)
- A few drops of **Ethylene Glycol-d6** are placed on the surface of the measuring prism.
- The prisms are closed, and the sample is allowed to equilibrate to the desired temperature (e.g., 20 °C).

- The light source is activated, and the telescope is adjusted until the boundary between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is read directly from the instrument's scale.

## Water Content Analysis (Karl Fischer Titration)

The water content in deuterated solvents is a critical quality parameter. Karl Fischer titration is the gold standard for this measurement.<sup>[5]</sup>

Principle: This method is based on a stoichiometric reaction between iodine and water in the presence of sulfur dioxide and an alcohol. The endpoint is detected potentiometrically.

Methodology (Volumetric Titration):

- The titration vessel is filled with a suitable solvent (e.g., methanol-free solvent) and pre-titrated to a dry state with the Karl Fischer reagent.<sup>[6]</sup>
- A known mass of **Ethylene Glycol-d6** is injected into the vessel.<sup>[6]</sup>
- The sample is titrated with the Karl Fischer reagent until the endpoint is reached.
- The volume of titrant consumed is used to calculate the water content.

## Chemical and Isotopic Purity Assessment

Gas Chromatography (GC): Chemical purity is often determined by gas chromatography, as outlined in methods like ASTM E202.<sup>[7][8]</sup>

Principle: The sample is vaporized and passed through a chromatographic column, which separates the components based on their boiling points and interactions with the stationary phase.

Methodology:

- A small volume of **Ethylene Glycol-d6** is injected into the gas chromatograph.<sup>[7]</sup>
- The components are separated on the column and detected as they elute.

- The area of the peaks in the resulting chromatogram is proportional to the concentration of each component.<sup>[7]</sup>

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is the primary method for determining the isotopic purity of deuterated solvents.<sup>[9][10][11][12]</sup>

Principle: The residual proton signal in the  $^1\text{H}$  NMR spectrum of the deuterated solvent is compared to a known internal standard or to the  $^{13}\text{C}$  satellites of the solvent peak to quantify the degree of deuteration.<sup>[9]</sup>

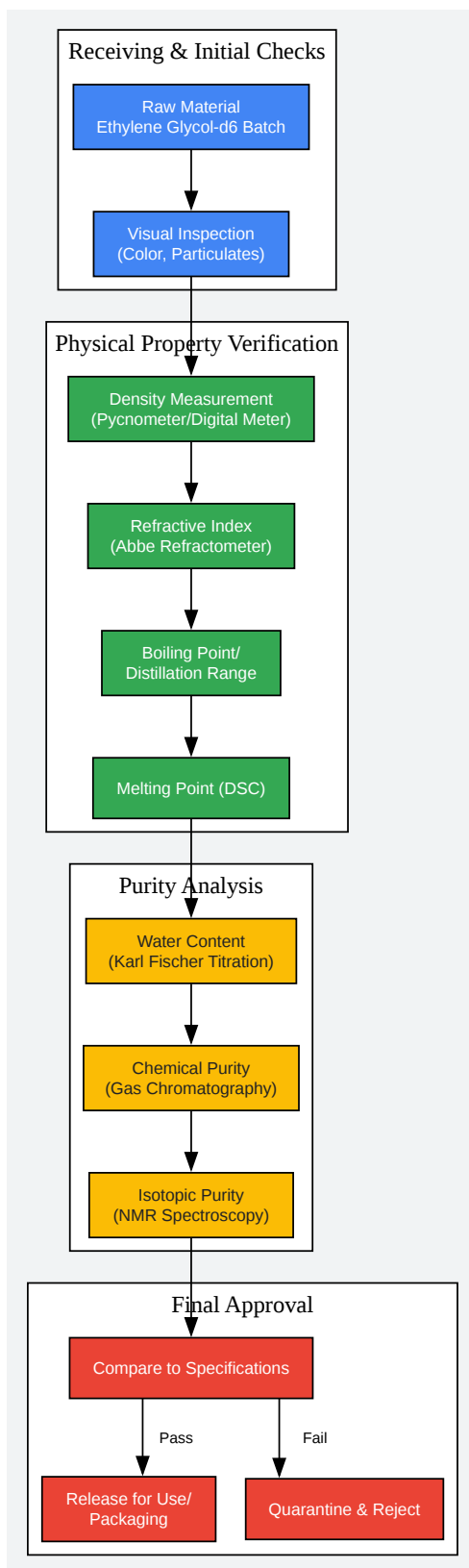
Methodology:

- A sample of the **Ethylene Glycol-d6** is placed in an NMR tube.
- An internal standard of known concentration may be added.
- A quantitative  $^1\text{H}$  NMR spectrum is acquired.
- The integral of the residual solvent proton peak is compared to the integral of the standard to determine the concentration of non-deuterated species, and thus the isotopic purity.

## Visualizations

### Quality Control Workflow for Ethylene Glycol-d6

The following diagram illustrates a typical quality control workflow for ensuring the purity and identity of **Ethylene Glycol-d6** for research and pharmaceutical applications.



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Caption: Quality control workflow for **Ethylene Glycol-d6**.

This comprehensive guide provides essential technical information on the physical properties of **Ethylene Glycol-d6** and the methodologies for their determination. For specific applications, it is always recommended to consult the certificate of analysis provided by the supplier.

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